

preventing blockage in Z8554052021 catheters during experiments

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Compound of Interest

Compound Name: Z8554052021

Cat. No.: B12374733

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Technical Support Center: Z8554052022 Catheters

Welcome to the technical support center for the Z8554052022 series catheters. This resource is designed to assist researchers, scientists, and drug development professionals in preventing and troubleshooting blockages during their experiments.

Troubleshooting Guide: Resolving Catheter Blockages

Catheter blockage is a critical issue that can compromise experimental data and animal welfare. This guide provides a systematic approach to identifying and resolving blockages.

Immediate Troubleshooting Steps

If you suspect a catheter blockage, follow these steps:

- Check for External Issues:
 - Ensure there are no kinks or twists in the catheter tubing or connected lines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Verify that all clamps are open and that the infusion pump, if used, is functioning correctly.[\[2\]](#)

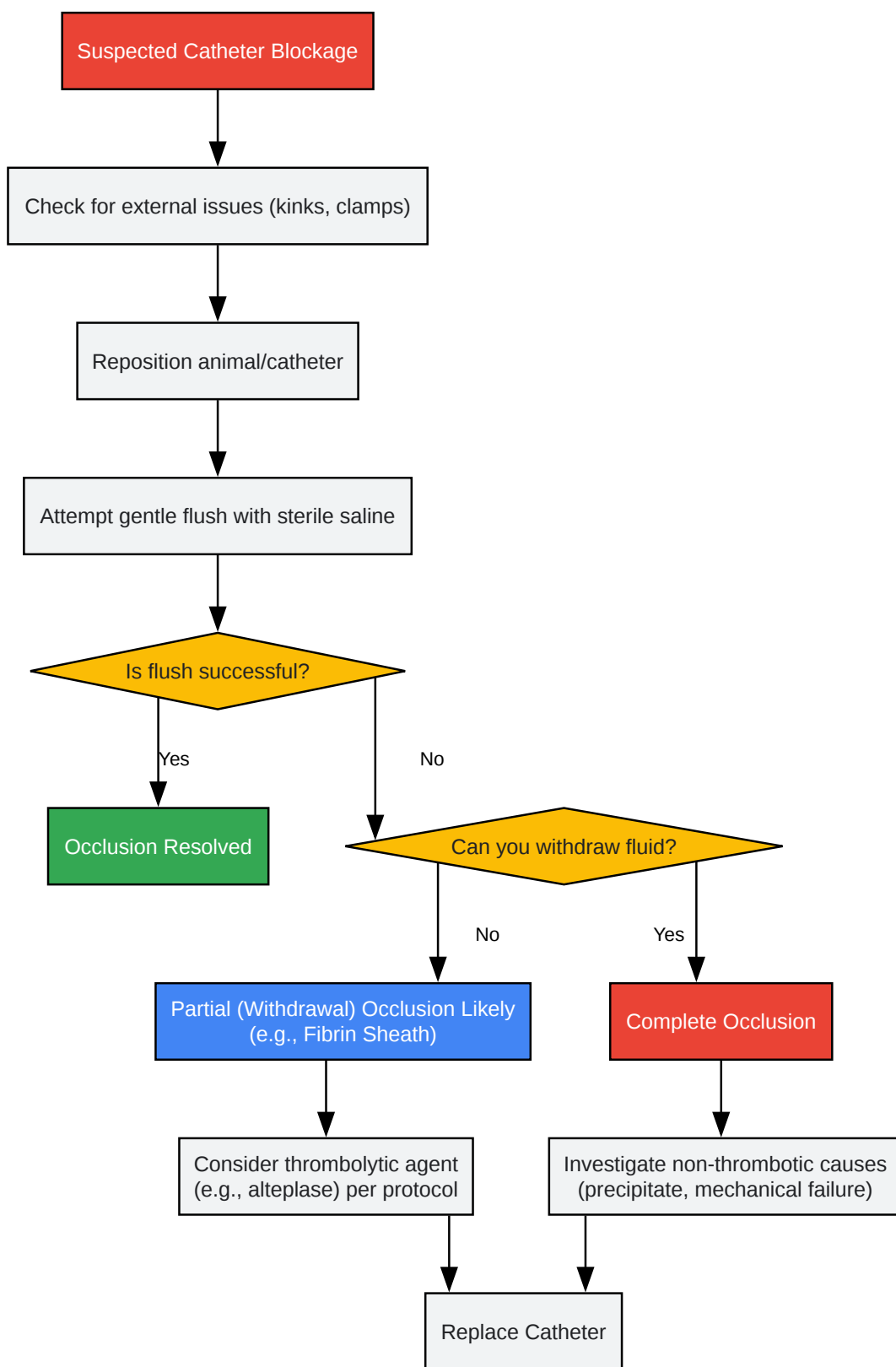
- Confirm the position of the drainage or collection bag is below the level of the bladder to prevent backflow.[4][5][6]
- Assess for Positional Occlusion:
 - Slightly reposition the animal, as the catheter tip may be resting against a vessel wall.[2]
 - For urinary catheters, a gentle cough from the subject can sometimes initiate flow.[1][3]
- Attempt a Gentle Flush:
 - Using a sterile syringe, attempt to gently flush the catheter with sterile saline.[7] Never force the flush, as this could rupture the catheter or dislodge a clot into the circulation.[8]
 - If you can infuse fluid but cannot withdraw, you may have a partial or "withdrawal" occlusion, often caused by a fibrin sheath at the catheter tip.[2][9]

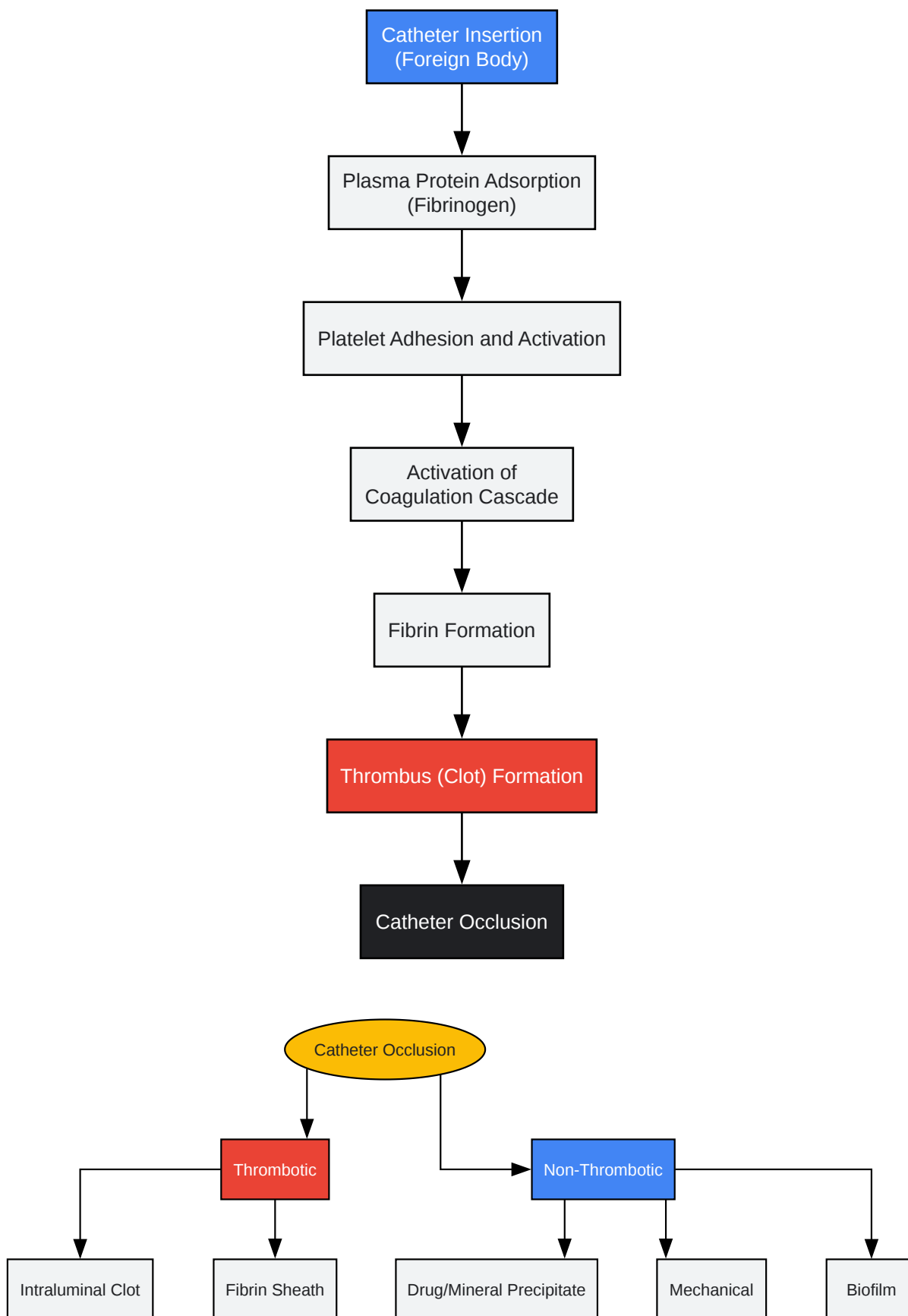
Advanced Troubleshooting

If the initial steps do not resolve the blockage, consider the following:

- Thrombotic Occlusion: This is a common cause of blockage and results from blood clot formation within or at the tip of the catheter.[2][10]
- Non-Thrombotic Occlusion: This can be caused by drug or mineral precipitates, or mechanical issues.[8][9]

A diagnostic workflow can help determine the cause and appropriate solution.





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